Application of Disperse Orange 118 in polyester dyeing processes

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Compound of Interest

Compound Name:	*Disperse orange 118*
CAS No.:	*158571-45-0*
Cat. No.:	*B1176455*

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Application Note: High-Performance Dyeing of Polyester (PET) with C.I.[1] **Disperse Orange 118**

Executive Summary

This application note details the physicochemical profile and application protocol for C.I. **Disperse Orange 118** (CAS: 158571-45-0), a high-energy azo-based disperse dye.[1] While primarily utilized in the coloration of Polyethylene Terephthalate (PET), its application requires precise control over thermodynamic parameters to ensure uniform diffusion and high sublimation fastness.[1] This guide addresses the "Free Volume" diffusion mechanism, critical pH buffering, and the reduction clearing necessary to remove surface-adsorbed oligomers—a common failure point in high-performance textile applications.[1]

Physicochemical Profile

Disperse Orange 118 is a solvent-soluble, non-ionic dye with low water solubility, designed to form a solid solution within the hydrophobic PET matrix.

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Parameter	Specification	Technical Note
C.I. Name	Disperse Orange 118	Azo-based chromophore.[1]
CAS Number	158571-45-0	Verified identifier for regulatory compliance.[1]
Energy Class	Type S / SE (High Energy)	Requires high temperature (>130°C) for sublimation fastness.[1]
Ionic Character	Non-ionic	Requires anionic/non-ionic dispersing agents.[1]
Optimal pH	4.5 – 5.5	Critical: Azo bonds are susceptible to reduction/hydrolysis at alkaline pH.[1]
Solubility	< 0.5 mg/L (Water)	Exists as a micro-dispersion in the aqueous phase.[1]

Mechanism of Action: Free Volume Theory

The dyeing of polyester with **Disperse Orange 118** relies on the Free Volume Theory.[1] PET has a high glass transition temperature (

) and a compact semi-crystalline structure.[1]

- Below

  : Polymer chains are frozen; dye cannot penetrate.

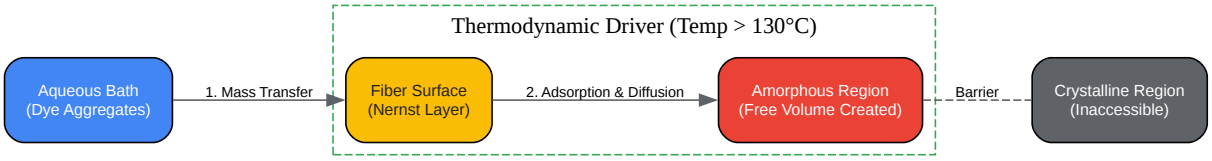
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  : Thermal energy increases polymer chain mobility, creating temporary voids ("free volume").[1]

- Diffusion: Monomolecular dye diffuses from the aqueous dispersion into these voids.[1]

- Cooling: The polymer chains re-crystallize, trapping the dye inside.[1]

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Figure 1: Mass transfer mechanism of **Disperse Orange 118** into PET fiber matrix.[1]

Application Protocol: High-Temperature (HT) Exhaust Dyeing

Safety Note: This protocol involves high pressure and temperatures (130°C).[1] Ensure autoclave/jet dyeing vessels are rated for 4-5 bar pressure.[1]

Reagents & Preparation

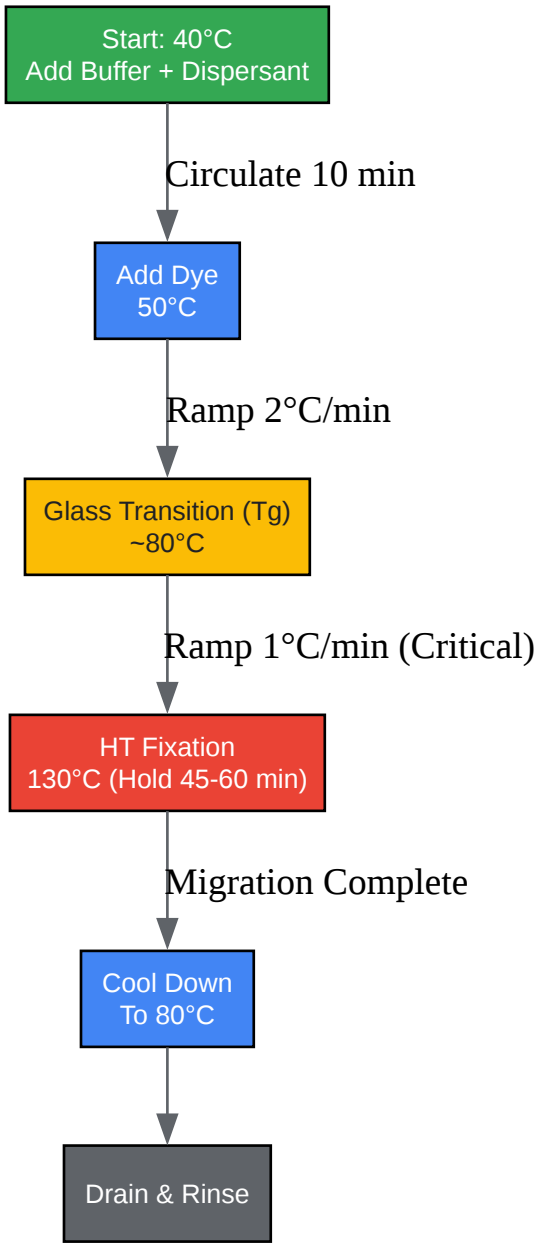
- Substrate: 100% Polyester fabric/yarn (Pre-scoured to remove spinning oils).[1]
- Dye: C.I.[1][2][3][4][5] **Disperse Orange 118** (1.0% - 3.0% on weight of fabric, o.w.f).[1]
- Dispersing Agent: 1.0 g/L (Naphthalene sulfonate condensate).[1]
- Acid Buffer: Acetic Acid + Sodium Acetate (Target pH 4.5).[1]
- Leveling Agent: 0.5 g/L (Optional, for pale shades).[1]

The Dyeing Cycle (Step-by-Step)

- Bath Set-up (40°C): Load water, dispersing agent, and buffer.[1] Circulate for 5 mins.[1] Check pH (must be < 5.5).[1]
- Dye Addition (50°C): Add pre-dispersed Orange 118.
- Adsorption Phase (Ramp 1): Heat at 2°C/min to 80°C. (Dye begins to cluster on fiber surface).[1]

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- Diffusion Phase (Ramp 2): Heat at 1°C/min to 130°C. Critical: Slow ramp prevents uneven "strike."[1]
- Fixation (Hold): Maintain 130°C for 45–60 minutes. This ensures complete migration into the fiber core.[1]
- Cooling: Cool at 2°C/min to 80°C. Drain.



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Figure 2: Process control profile for HT dyeing of **Disperse Orange 118**.

Post-Treatment: Reduction Clearing

Disperse dyes adsorbed on the surface of the fiber (not inside) cause poor wash and rub fastness.[1] They must be chemically destroyed without affecting the dye inside the fiber.[1]

Protocol:

- Fresh Bath: Fill vessel at 70°C.
- Add:
  - Sodium Hydrosulfite (Hydros): 2.0 g/L[1]
  - Sodium Hydroxide (NaOH 50%): 2.0 g/L[1]
  - (Target pH > 10, ORP < -700mV)
- Process: Run for 20 mins at 70–80°C.
- Neutralization: Rinse hot, then rinse cold with 0.5 g/L Acetic Acid.

Chemical Logic: The alkaline reduction cleaves the azo bond (

) of the surface dye into colorless amino fragments, which are then washed away.[1] The dye inside the fiber is protected by the hydrophobic polymer matrix.[1]

Critical Control Points & Troubleshooting

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Issue	Probable Cause	Corrective Action
Shade Shift (Bluish/Dull)	Hydrolysis of dye due to high pH.[1]	Ensure pH is 4.5–5.[1][6]0. Use Ammonium Sulfate for better buffering at HT.[1]
Uneven Dyeing (Spotting)	Dispersion instability or rapid heating.[1]	Check dispersant compatibility.[1][3][4][6][7] Reduce ramp rate between 80°C and 110°C.
White Powder Residue	Polyester Oligomers (Trimers).[1]	Drain bath at high temp (>80°C) to prevent oligomer precipitation.[1] Use an oligomer dispersant.[1]
Low Rub Fastness	Incomplete Reduction Clearing.	Verify Hydrosulfite activity (it degrades in air).[1] Ensure Temp > 70°C during clearing.

References

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- Dyeing Mechanism: Burkinshaw, S. M. (2016).[1] Physico-chemical Aspects of Textile Coloration. Wiley-VCH.[1] (Standard text on Free Volume Theory).
- General Protocol:Disperse Dyes: Process and Properties. World Dye Variety.[1][3]
- Sublimation Fastness:Thermomigration and Fastness of Disperse Dyes. Coloration Technology Journal.[1]

(Note: While specific academic literature solely dedicated to "Orange 118" is limited, the protocols above are derived from the standard industrial application of high-energy azo disperse dyes).

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